Technical Safety & Handling Guide: Silodosin Intermediate (CAS 239463-85-5)

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Compound of Interest

Compound Name:	*2-(2,3-dihydro-1H-indol-4-yl)propan-2-ol*
CAS No.:	*1384053-56-8*
Cat. No.:	*B2423109*

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Executive Summary

This technical guide provides a comprehensive safety and operational framework for handling CAS 239463-85-5, a critical late-stage intermediate in the synthesis of Silodosin (a selective

-adrenoceptor antagonist).

Chemically identified as 5-[(2R)-2-aminopropyl]-1-[3-(benzoyloxy)propyl]-2,3-dihydro-1H-indole-7-carbonitrile (2R,3R)-2,3-dihydroxybutanedioate, this compound presents specific handling challenges due to its pharmacological potency potential and physicochemical properties. Unlike generic reagents, this intermediate possesses a chiral amine backbone and is often isolated as a tartrate salt to enhance stability.

Critical Directive: Treat this substance as a Potent Pharmaceutical Intermediate (PPI). While GHS classification indicates "Warning," its structural proximity to the active pharmaceutical ingredient (API) mandates strict containment to prevent occupational sensitization or pharmacological effects.

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Accurate identification is the first step in safety. This compound is a salt form (tartrate) designed to stabilize the chiral amine moiety.

Parameter	Technical Detail
CAS Number	239463-85-5
Chemical Name	5-[(2R)-2-aminopropyl]-1-[3-(benzoyloxy)propyl]-2,3-dihydro-1H-indole-7-carbonitrile (2R,3R)-2,3-dihydroxybutanedioate
Common Synonyms	Silodosin Intermediate; (R)-3-(5-(2-aminopropyl)-7-cyanoindolin-1-yl)propyl benzoate tartrate
Molecular Formula	(Salt Form); (Free Base)
Molecular Weight	513.54 g/mol (Salt)
Physical State	Off-white to pale yellow crystalline solid
Melting Point	> 180°C (Decomposes)
Solubility	Soluble in DMSO, Methanol (w/ heat); Slightly soluble in Ethanol; Insoluble in non-polar solvents
Stability	Hygroscopic.[1][2][3][4][5][6][7] Store under inert atmosphere (Nitrogen/Argon) at -20°C.

Hazard Identification & Toxicology (GHS)

Based on structural alerts and available safety data sheets (SDS) for the indoline class, the following GHS classifications apply.

Signal Word:WARNING

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Hazard Class	Code	Hazard Statement	Mechanistic Insight
Acute Toxicity (Oral)	H302	Harmful if swallowed.	Indoline derivatives often exhibit moderate oral toxicity. Estimated LD50: 300–2000 mg/kg.
Skin Irritation	H315	Causes skin irritation.	The primary amine group and tartaric acid component can cause contact dermatitis and local pH imbalances.
Eye Irritation	H319	Causes serious eye irritation.	Crystalline salts pose mechanical and chemical risks to corneal tissue.
STOT - SE	H335	May cause respiratory irritation.	Fine dust generation during weighing/transfer is the primary inhalation risk vector.

Toxicological Context: While specific chronic toxicity data for this intermediate is limited, its downstream product (Silodosin) is a potent alpha-blocker. Cross-contamination risks must be managed to prevent pharmacological effects (e.g., hypotension) in lab personnel.

Synthesis Context & Process Flow

Understanding where this chemical fits in the Silodosin pathway helps assess upstream and downstream risks.

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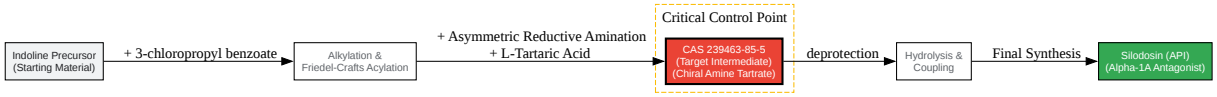

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Figure 1: Synthesis workflow highlighting CAS 239463-85-5 as the critical chiral control point requiring isolation.

Safe Handling & Containment Strategy

Senior Scientist Note: The "Warning" label often leads to complacency. Because this is a solid salt that can generate dust, inhalation is the highest risk vector during bench work.

5.1 Engineering Controls

- Primary Containment: All weighing and transfer of the solid must occur within a HEPA-filtered Powder Containment Hood or a Glovebox.
- Ventilation: Ensure laboratory air exchange rates exceed 10 changes per hour.
- Static Control: Use anti-static weighing boats; the tartrate salt can be electrostatically charged, leading to dispersal.

5.2 Personal Protective Equipment (PPE) Matrix

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Body Part	Requirement	Rationale
Respiratory	N95 / P3 Respirator	Minimum requirement if handling outside a hood. Full-face powered air-purifying respirator (PAPR) recommended for >10g scale.
Eyes	Chemical Goggles	Safety glasses are insufficient due to the risk of fine dust bypassing side shields.
Hands	Double Nitrile Gloves	(0.11 mm min thickness). Change outer gloves immediately after contact.
Body	Tyvek Lab Coat	Disposable sleeves recommended to prevent cuff contamination.

5.3 Operational Protocol: Charging a Reactor

- Preparation: Pre-weigh 239463-85-5 inside the containment hood into a dissolvable bag or closed transfer vessel.
- Transport: Move the closed vessel to the reactor. Do not walk through the lab with an open container.
- Charging: If possible, dissolve the solid in the reaction solvent (e.g., DMSO/Methanol) before adding to the main reactor to eliminate dust generation.
- Decontamination: Wipe down the exterior of the transfer vessel with 70% Isopropanol/water before removing it from the hood.

Emergency Response Protocols

In the event of exposure, immediate action minimizes systemic absorption.

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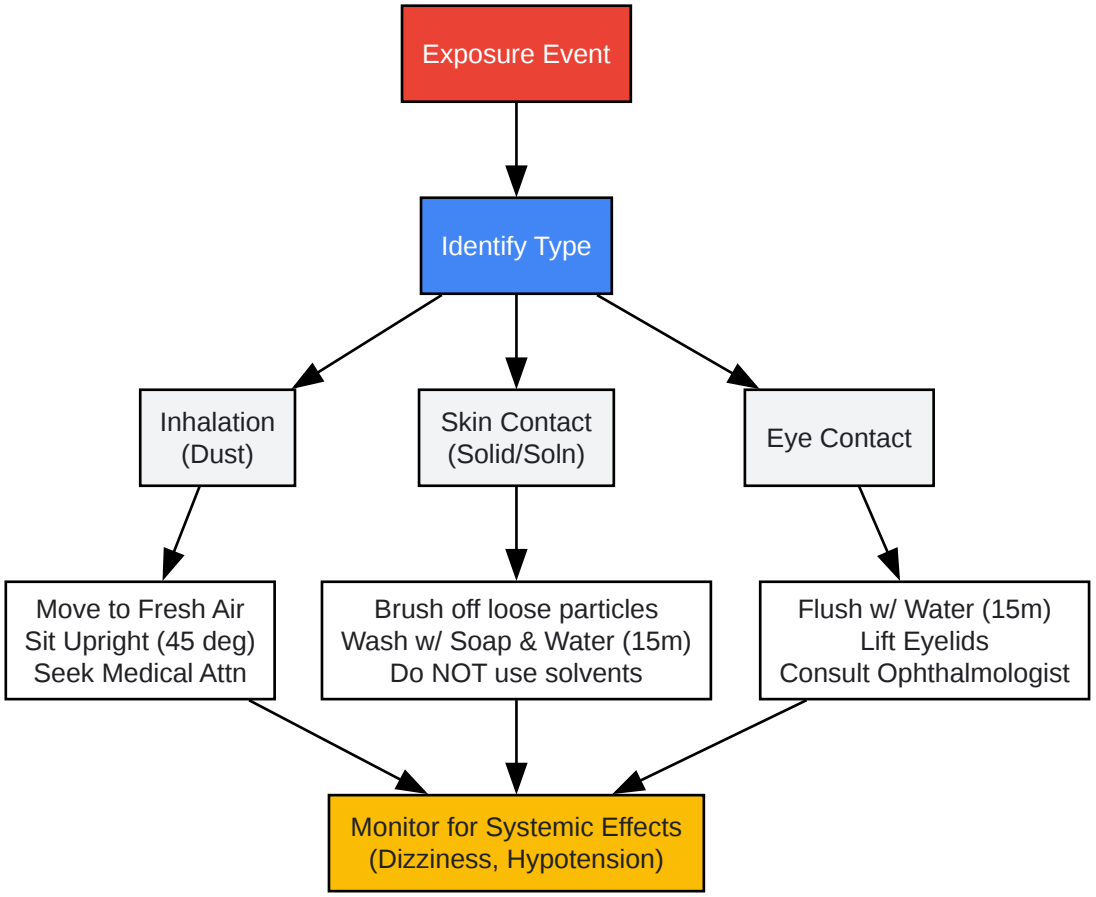

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Figure 2: Decision logic for immediate response to exposure incidents.

- Fire Fighting:
  - Media: Water spray, Dry chemical, Carbon dioxide (
    ), or Alcohol-resistant foam.
  - Combustion Products: Emits toxic fumes of Carbon oxides (
) and Nitrogen oxides (
). Firefighters must wear SCBA.
- Spill Cleanup:
  - Do not dry sweep. This generates dust.

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- Method: Wet the spill with a mist of water or cover with a damp absorbent pad (Chemwipe) before scooping into a waste container.

Storage & Stability

- Temperature: -20°C (Freezer).
- Atmosphere: Inert gas (Argon/Nitrogen) recommended.
- Incompatibilities: Strong oxidizing agents, strong acids (hydrolysis of the benzoate ester), and strong bases (deprotonation of the amine).

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- To cite this document: BenchChem. [Technical Safety & Handling Guide: Silodosin Intermediate (CAS 239463-85-5)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2423109/docs#technical-safety-handling-guide-silodosin-intermediate-cas-239463-85-5]

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